

# "Morpholine nitrite" CAS number and molecular structure

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## Compound of Interest

Compound Name: Morpholine nitrite

Cat. No.: B15179433

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## An In-depth Technical Guide to N-Nitrosomorpholine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

N-Nitrosomorpholine (NMOR) is a potent carcinogen belonging to the N-nitrosamine class of compounds. It is not typically manufactured for commercial purposes but forms from the reaction of morpholine, a common industrial chemical and food additive, with nitrite salts. This guide provides a comprehensive overview of the chemical properties, synthesis, analytical methods, and the toxicological profile of N-Nitrosomorpholine, with a focus on its mechanism of carcinogenesis.

### Core Data

CAS Number: 59-89-2

Molecular Formula:  $C_4H_8N_2O_2$

Molecular Weight: 116.12 g/mol

Synonyms: NMOR, 4-Nitrosomorpholine

## Molecular Structure

## Quantitative Data

## Physical and Chemical Properties

Property	Value	Reference
Melting Point	29 °C	
Boiling Point	225 °C	
Density	1.28 g/cm <sup>3</sup> (estimate)	
Flash Point	29 °C	
Appearance	Pale yellow crystalline solid	

## Toxicological Data

Test	Species	Route	Value	Reference
LD50	Rat	Oral	282 mg/kg	
LD50	Mouse	Oral	360 mg/kg	
LD50	Hamster	Oral	320 mg/kg	

## Experimental Protocols

### Synthesis of N-Nitrosomorpholine

A common laboratory synthesis of N-Nitrosomorpholine involves the nitrosation of morpholine with sodium nitrite in an acidic medium.

Materials:

- Morpholine
- Sodium nitrite (NaNO<sub>2</sub>)
- Hydrochloric acid (HCl)

- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Distilled water
- Ice bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Round-bottom flask
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve a known amount of morpholine in distilled water.
- Cool the solution in an ice bath with continuous stirring.
- Slowly add a solution of sodium nitrite in distilled water to the cooled morpholine solution.
- While maintaining the temperature below  $5\text{ }^{\circ}\text{C}$ , slowly add hydrochloric acid dropwise to acidify the reaction mixture. The pH should be maintained around 3-4.
- Continue stirring the reaction mixture in the ice bath for 1-2 hours.
- After the reaction is complete, extract the product from the aqueous solution with dichloromethane using a separatory funnel. Repeat the extraction three times.
- Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent using a rotary evaporator to obtain N-Nitrosomorpholine.

## Analytical Method for N-Nitrosomorpholine in Air (OSHA Method 17)

This method is used for the determination of airborne N-Nitrosomorpholine.

### Principle:

Samples are collected by drawing a known volume of air through two sampling tubes connected in series. The first tube contains Polar Partition and the second tube contains Florisil; both adsorbents are coated with ascorbic acid to prevent artifact formation. Samples are desorbed with a mixture of methylene chloride and methanol and analyzed by gas chromatography with a chemiluminescence detector.

### Procedure:

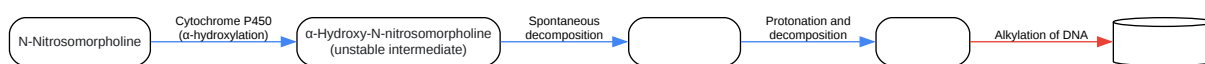
- Sample Collection:
  - Draw air through the sampling tubes at a known flow rate (e.g., 0.2 L/min) for a specified time.
  - Protect the tubes from light during and after sampling.
  - Store samples in a freezer.
- Sample Preparation:
  - Desorb the adsorbent from each tube with a 75/25 (v/v) solution of methylene chloride/methanol.
- Analysis:
  - Analyze the desorbed samples by gas chromatography with a chemiluminescence detector.

## Mechanism of Carcinogenesis

The carcinogenicity of N-Nitrosomorpholine is attributed to its metabolic activation, which leads to the formation of reactive species that can damage DNA.

## Metabolic Activation Pathway

The primary route of metabolic activation for N-Nitrosomorpholine is through enzymatic hydroxylation, primarily mediated by cytochrome P450 enzymes in the liver. This process is a critical step in the bioactivation of NMOR to its ultimate carcinogenic form.

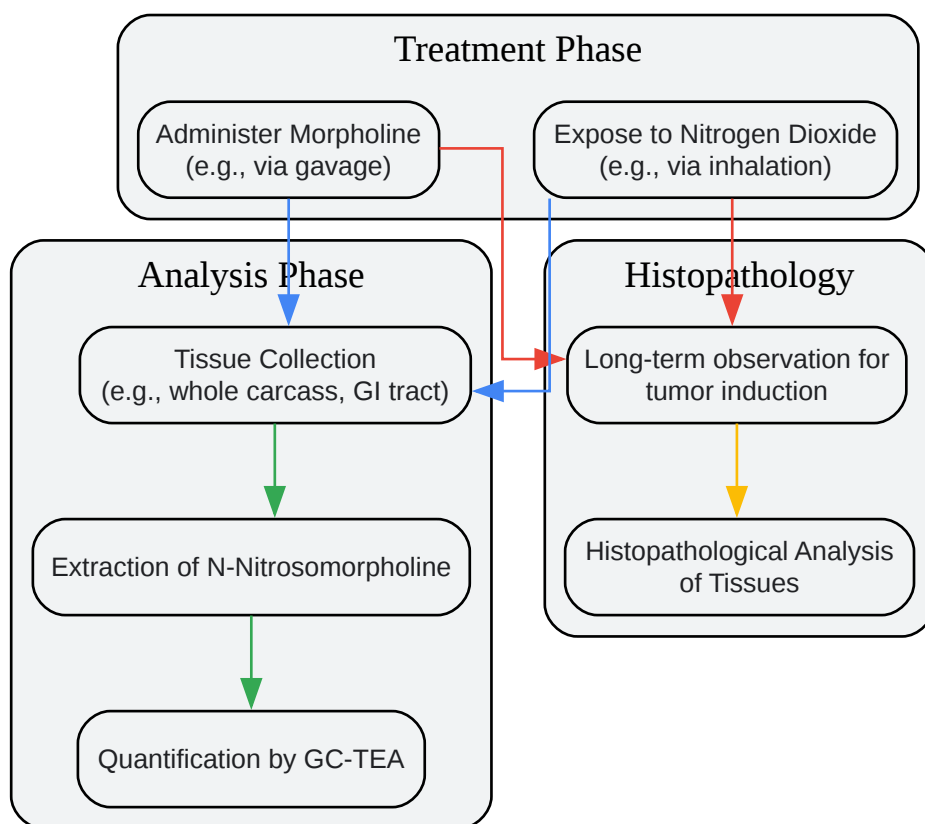


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Caption: Metabolic activation of N-Nitrosomorpholine to a DNA-alkylating agent.

## Experimental Workflow for In Vivo Carcinogenicity Study

The following workflow outlines a typical experimental design to investigate the in vivo formation and carcinogenic potential of N-Nitrosomorpholine.



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Caption: Experimental workflow for an in vivo study of N-Nitrosomorpholine.

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